

Application Notes and Protocols for GA-017 in Specific Cell Lineage Generation

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Compound of Interest

Compound Name: GA-017

Cat. No.: B15606594

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Introduction

GA-017 is a potent and selective small molecule inhibitor of the Large Tumor Suppressor Kinases 1 and 2 (LATS1/2), key components of the Hippo signaling pathway.^{[1][2][3]} By inhibiting LATS1/2, **GA-017** prevents the phosphorylation of the transcriptional co-activators Yes-associated protein (YAP) and Transcriptional co-activator with PDZ-binding motif (TAZ). This leads to the stabilization and nuclear translocation of YAP/TAZ, where they associate with TEA domain (TEAD) transcription factors to induce the expression of genes that promote cell proliferation and influence cell fate decisions.^{[4][5][6][7]} These application notes provide detailed protocols for utilizing **GA-017** to direct the differentiation of mesenchymal stem cells (MSCs) into specific cell lineages, namely osteocytes, and to inhibit their differentiation into adipocytes.

Data Presentation

Table 1: In Vitro Activity of GA-017

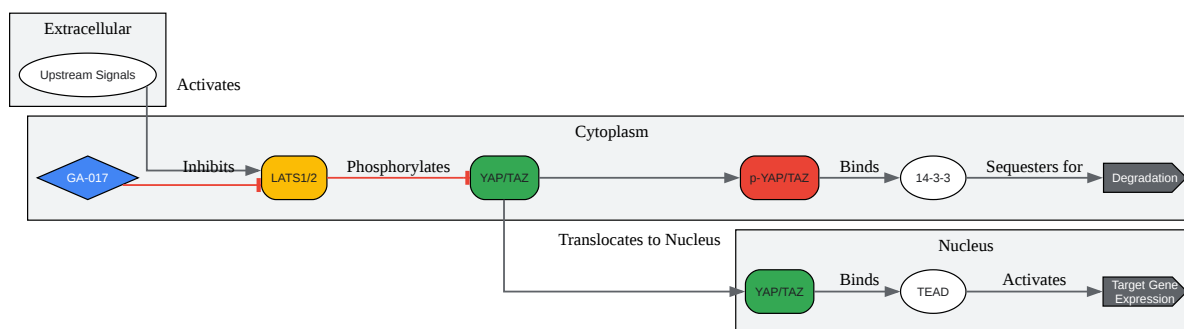
Target	Assay	IC50 (nM)	Ki (nM)
LATS1	Kinase Assay	4.10 ± 0.79	0.58 ± 0.11
LATS2	Kinase Assay	3.92 ± 0.42	0.25 ± 0.03

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)

Table 2: Recommended Concentration Range of GA-017 for Cell Culture

Application	Cell Type	Recommended Concentration
Promotion of Spheroid/Organoid Growth	Various	1 - 10 µM
Directed Differentiation of MSCs	Mesenchymal Stem Cells	1 - 5 µM (optimization recommended)

Signaling Pathway Diagram



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Caption: Mechanism of action of **GA-017** in the Hippo signaling pathway.

Experimental Protocols

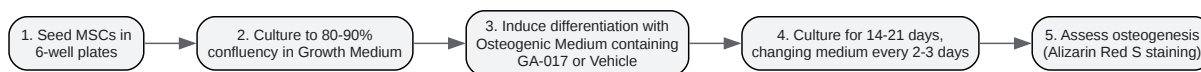
Protocol 1: Osteogenic Differentiation of Mesenchymal Stem Cells (MSCs) using **GA-017**

This protocol describes the use of **GA-017** to promote the differentiation of MSCs into osteocytes. Activation of the YAP/TAZ pathway has been shown to enhance osteogenesis.[8][9][10]

Materials:

- Human Mesenchymal Stem Cells (MSCs)
- MSC Growth Medium
- Osteogenic Differentiation Medium (DMEM, 10% FBS, 1% Penicillin-Streptomycin, 100 nM dexamethasone, 10 mM β -glycerophosphate, 50 μ g/mL ascorbic acid)[11]
- **GA-017** (stock solution in DMSO)
- DMSO (vehicle control)
- 6-well tissue culture plates
- Alizarin Red S staining solution
- Phosphate Buffered Saline (PBS)
- 4% Paraformaldehyde (PFA)

Experimental Workflow:



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Caption: Workflow for **GA-017**-enhanced osteogenic differentiation of MSCs.

Procedure:

- Cell Seeding: Seed human MSCs in 6-well tissue culture plates at a density of 2×10^4 cells/cm² in MSC Growth Medium.
- Cell Growth: Culture the cells at 37°C in a humidified incubator with 5% CO₂ until they reach 80-90% confluency.
- Induction of Differentiation:
 - Prepare Osteogenic Differentiation Medium.
 - Prepare working solutions of **GA-017** in the Osteogenic Differentiation Medium at final concentrations of 1 µM, 2.5 µM, and 5 µM.
 - Prepare a vehicle control by adding an equivalent volume of DMSO to the Osteogenic Differentiation Medium.
 - Aspirate the MSC Growth Medium from the cells and replace it with the prepared Osteogenic Differentiation Medium containing either **GA-017** or the vehicle control.
- Culture and Maintenance:
 - Culture the cells for 14-21 days.
 - Replace the medium with freshly prepared Osteogenic Differentiation Medium (with **GA-017** or vehicle) every 2-3 days.
- Assessment of Osteogenesis (Alizarin Red S Staining):

- After the differentiation period, aspirate the medium and wash the cells twice with PBS.
- Fix the cells with 4% PFA for 15 minutes at room temperature.
- Wash the cells three times with deionized water.
- Add Alizarin Red S solution to each well and incubate for 20-30 minutes at room temperature.
- Aspirate the staining solution and wash the cells four times with deionized water.
- Visualize the calcium deposits (stained red-orange) under a microscope.

Protocol 2: Inhibition of Adipogenic Differentiation of Mesenchymal Stem Cells (MSCs) using GA-017

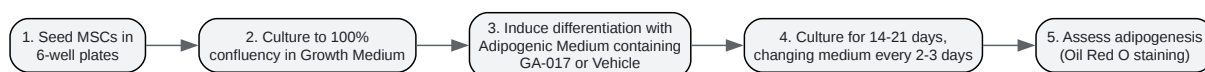
This protocol demonstrates the use of **GA-017** to inhibit the differentiation of MSCs into adipocytes. Activation of the YAP/TAZ pathway is known to suppress adipogenesis.[\[5\]](#)[\[12\]](#)

Materials:

- Human Mesenchymal Stem Cells (MSCs)
- MSC Growth Medium
- Adipogenic Differentiation Medium (DMEM, 10% FBS, 1% Penicillin-Streptomycin, 1 μ M dexamethasone, 0.5 mM IBMX, 200 μ M indomethacin, 10 μ g/mL insulin)
- **GA-017** (stock solution in DMSO)
- DMSO (vehicle control)
- 6-well tissue culture plates
- Oil Red O staining solution
- Phosphate Buffered Saline (PBS)

- 4% Paraformaldehyde (PFA)
- 60% Isopropanol

Experimental Workflow:



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Caption: Workflow for inhibiting adipogenic differentiation of MSCs with **GA-017**.

Procedure:

- Cell Seeding: Seed human MSCs in 6-well tissue culture plates at a density of 2×10^4 cells/cm² in MSC Growth Medium.
- Cell Growth: Culture the cells at 37°C in a humidified incubator with 5% CO₂ until they reach 100% confluency.
- Induction of Differentiation:
 - Prepare Adipogenic Differentiation Medium.
 - Prepare working solutions of **GA-017** in the Adipogenic Differentiation Medium at final concentrations of 1 µM, 2.5 µM, and 5 µM.
 - Prepare a vehicle control by adding an equivalent volume of DMSO to the Adipogenic Differentiation Medium.
 - Aspirate the MSC Growth Medium and replace it with the prepared Adipogenic Differentiation Medium containing either **GA-017** or the vehicle control.
- Culture and Maintenance:
 - Culture the cells for 14-21 days.

- Replace the medium with freshly prepared Adipogenic Differentiation Medium (with **GA-017** or vehicle) every 2-3 days.
- Assessment of Adipogenesis (Oil Red O Staining):
 - After the differentiation period, aspirate the medium and wash the cells twice with PBS.
 - Fix the cells with 4% PFA for 30 minutes at room temperature.
 - Wash the cells with deionized water.
 - Incubate the cells with 60% isopropanol for 5 minutes.
 - Aspirate the isopropanol and add Oil Red O working solution to each well. Incubate for 15-20 minutes at room temperature.
 - Aspirate the staining solution and wash the cells repeatedly with deionized water until the water is clear.
 - Visualize the lipid droplets (stained red) under a microscope.

Disclaimer

These protocols are intended as a guide and may require optimization for specific cell lines and experimental conditions. It is recommended to perform dose-response experiments to determine the optimal concentration of **GA-017** for your specific application.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]

- 3. Small molecule LATS kinase inhibitors block the Hippo signaling pathway and promote cell growth under 3D culture conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Directed Differentiation of Human-Induced Pluripotent Stem Cells to Mesenchymal Stem Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. The Hippo pathway in bone and cartilage: implications for development and disease - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scienceopen.com [scienceopen.com]
- 10. The emerging role of Hippo signaling pathway in regulating osteoclast formation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Distinct osteogenic effect of different periosteum derived cells via Hippo-YAP cascade signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Icarin modulates osteogenic and adipogenic differentiation in ADSCs via the Hippo-YAP/TAZ pathway: a novel therapeutic strategy for osteoporosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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